

# 1-(2-Aminoethyl)piperazine molecular structure and formula

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## Compound of Interest

Compound Name: 1-(2-Aminoethyl)piperazine

Cat. No.: B7761512

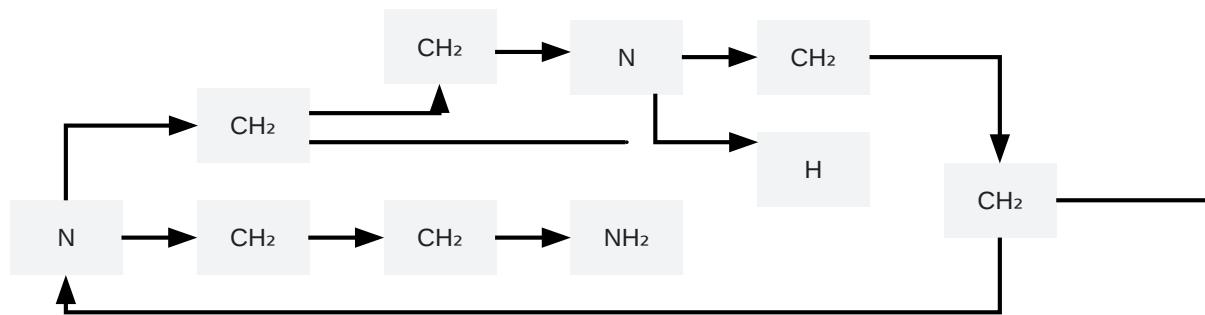
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## An In-depth Technical Guide to 1-(2-Aminoethyl)piperazine

**Abstract:** **1-(2-Aminoethyl)piperazine** (AEP) is a versatile organic compound notable for its unique molecular structure, which incorporates primary, secondary, and tertiary amine functionalities. This structural characteristic makes it a valuable intermediate and building block in a multitude of applications, from industrial processes like epoxy curing and corrosion inhibition to advanced applications in pharmaceutical development as a scaffold for novel therapeutic agents. This document provides a comprehensive technical overview of AEP, detailing its molecular structure, physicochemical properties, spectroscopic data, synthesis methodologies, and key applications, with a focus on its relevance to researchers, scientists, and drug development professionals.

## Molecular Structure and Chemical Identity

**1-(2-Aminoethyl)piperazine** is a derivative of piperazine with an aminoethyl group attached to one of the nitrogen atoms.<sup>[1]</sup> Its chemical formula is  $C_6H_{15}N_3$ .<sup>[1][2][3]</sup> The molecule's key feature is the presence of three distinct types of nitrogen atoms: one primary, one secondary, and one tertiary amine, which imparts a unique combination of reactivity, basicity, and surface activity.<sup>[2]</sup>

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**Caption:** Molecular structure of **1-(2-Aminoethyl)piperazine (AEP)**.

Table 1: Chemical Identifiers for **1-(2-Aminoethyl)piperazine**

Identifier	Value	Reference(s)
IUPAC Name	2-(Piperazin-1-yl)ethan-1-amine	<a href="#">[1]</a> <a href="#">[4]</a>
CAS Number	140-31-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>6</sub> H <sub>15</sub> N <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Molar Mass	129.21 g/mol	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
SMILES	NCCN1CCNCC1	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[8]</a>
InChI Key	IMUDHTPIFIBORV-UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[8]</a>
EC Number	205-411-0	<a href="#">[1]</a>

| UN Number | 2815 |[\[6\]](#)[\[9\]](#) |

## Physicochemical Properties

AEP is a colorless to yellowish corrosive liquid with a faint fish-like or ammonia-like odor.[\[2\]](#)[\[10\]](#) [\[11\]](#) It is miscible with water and is classified as a combustible liquid.[\[2\]](#)[\[6\]](#)[\[12\]](#) Its key physical and chemical properties are summarized below.

Table 2: Physicochemical Data for **1-(2-Aminoethyl)piperazine**

Property	Value	Reference(s)
Appearance	Colorless to yellowish liquid	<a href="#">[1]</a> <a href="#">[2]</a>
Density	0.983 - 0.985 g/cm <sup>3</sup> at 20-25 °C	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[13]</a>
Melting Point	-17 to -19 °C	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[10]</a> <a href="#">[12]</a>
Boiling Point	218 - 222 °C	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[10]</a> <a href="#">[13]</a>
Flash Point	92 - 93 °C (197.6 - 200 °F)	<a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[10]</a> <a href="#">[13]</a>
Vapor Pressure	0.05 - 0.076 mmHg at 20 °C	<a href="#">[2]</a> <a href="#">[8]</a> <a href="#">[12]</a>
Vapor Density	4.4 (vs air)	<a href="#">[8]</a> <a href="#">[12]</a>
Refractive Index	1.500 at 20 °C	<a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[12]</a>
Water Solubility	Miscible / Soluble	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[10]</a> <a href="#">[13]</a>
LogP	-1.48 at 20 °C	<a href="#">[12]</a>

| pKa | 10.11 ± 0.10 (Predicted) |[\[12\]](#) |

## Spectroscopic Data

Spectroscopic analysis is essential for the structural confirmation and quality control of AEP.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR data provides detailed information about the hydrogen and carbon framework of the molecule. The following data was reported in a CDCl<sub>3</sub> solvent.[\[14\]](#)

Table 3: Provisional <sup>1</sup>H NMR Data for **1-(2-Aminoethyl)piperazine**

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Integration	Provisional Assignment	Reference
~2.88	Triplet	2H	-N-CH <sub>2</sub> -CH <sub>2</sub> -NH <sub>2</sub>	[14]
~2.78	Triplet	2H	-N-CH <sub>2</sub> -CH <sub>2</sub> -NH <sub>2</sub>	[14]
~2.40	Multiplet	8H	Piperazine ring protons	[14]

| ~1.32 | Singlet (broad) | 3H | -NH<sub>2</sub> and piperazine -NH | [14] |

Table 4: Provisional <sup>13</sup>C NMR Data for **1-(2-Aminoethyl)piperazine**

Chemical Shift ( $\delta$ ) ppm	Provisional Assignment	Reference
~59.9	-N-CH <sub>2</sub> -CH <sub>2</sub> -NH <sub>2</sub>	[14]
~54.0	Piperazine ring carbons	[14]
~45.6	Piperazine ring carbons	[14]

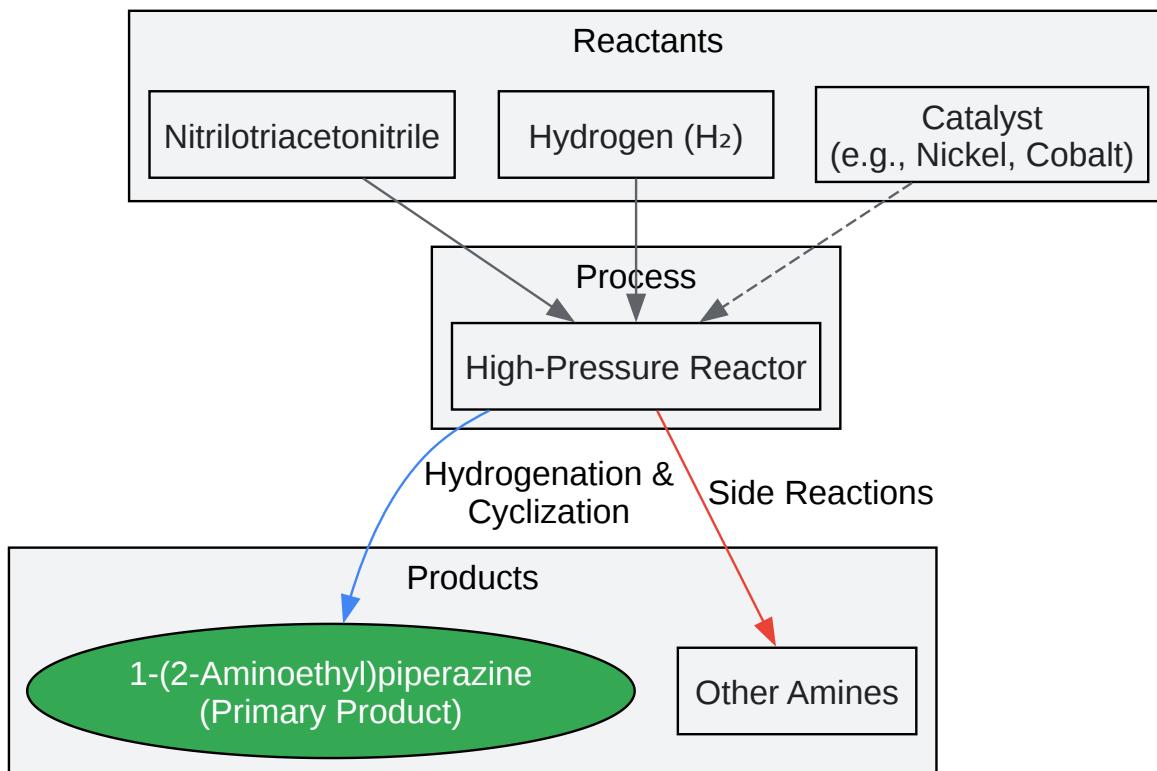
| ~38.9 | -N-CH<sub>2</sub>-CH<sub>2</sub>-NH<sub>2</sub> | [14] |

## Mass Spectrometry (MS) and Infrared (IR) Spectroscopy

Mass spectrometry data for AEP is available, confirming its molecular weight of 129.20 g/mol . [5][15] IR spectra show characteristic absorption bands for N-H and C-N stretching, confirming the presence of amine groups.[16]

## Synthesis and Manufacturing

AEP can be synthesized via several routes, with the choice of method often depending on the desired scale and purity. A notable method for producing AEP as the primary product involves the catalytic hydrogenation of nitrilotriacetonitrile.[17] Another common industrial method involves reacting ethylene dichloride with ammonia, which produces a mixture of ethylene amines from which AEP is isolated.[18]

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**Caption:** Simplified workflow for the synthesis of AEP via hydrogenation.

## Applications in Research and Drug Development

While AEP is widely used as an epoxy curing agent, corrosion inhibitor, and asphalt additive, its primary role in the pharmaceutical and life sciences sectors is as a versatile chemical intermediate.[\[2\]](#)[\[6\]](#)[\[12\]](#)

### Scaffold for Drug Discovery

The piperazine ring is a "privileged scaffold" in medicinal chemistry, appearing in numerous approved drugs with a wide range of biological activities, including anticancer, antidepressant, antiviral, and antimicrobial properties.[\[19\]](#)[\[20\]](#) AEP serves as a key starting material for synthesizing complex derivatives where the primary amine group allows for facile modification and linkage to other pharmacophores.[\[19\]](#)[\[21\]](#)

### Functionalization of Materials for Drug Delivery

AEP is used to functionalize the surface of materials, such as nanoparticles, to enhance their utility in drug and gene delivery.[\[22\]](#)[\[23\]](#) The amine groups can be used to attach drugs or targeting ligands, while the tertiary amine can act as a "proton sponge" to facilitate endosomal escape, a critical step for delivering therapeutic payloads into the cell cytoplasm.[\[22\]](#)

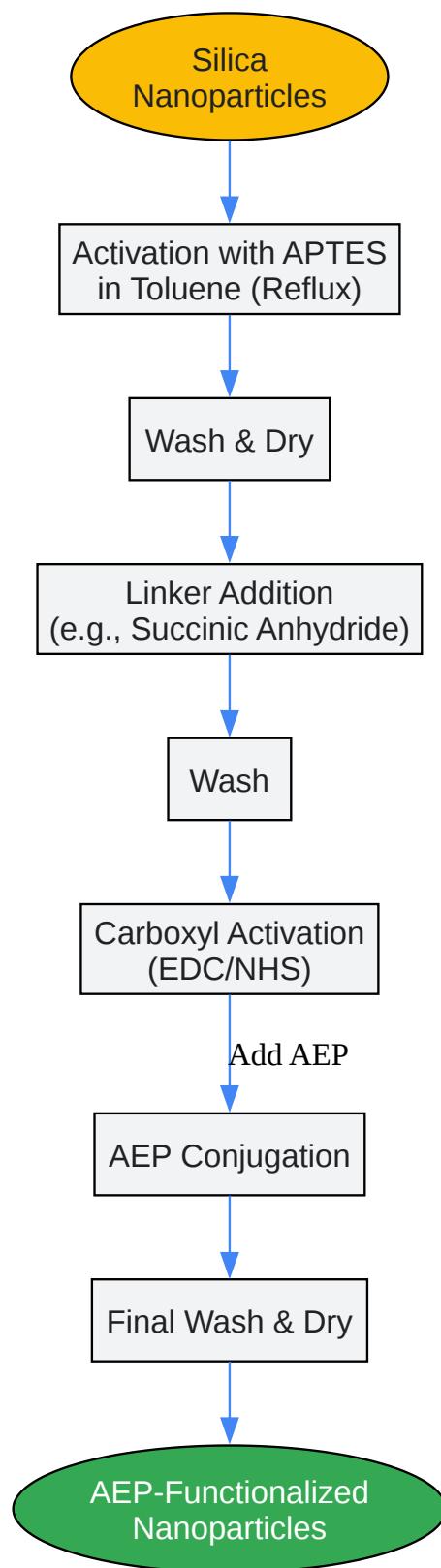
## Experimental Protocols

### Protocol for Surface Functionalization of Silica Nanoparticles with AEP

This protocol describes a general method for modifying the surface of silica nanoparticles (SNPs) with AEP to introduce reactive amine groups.

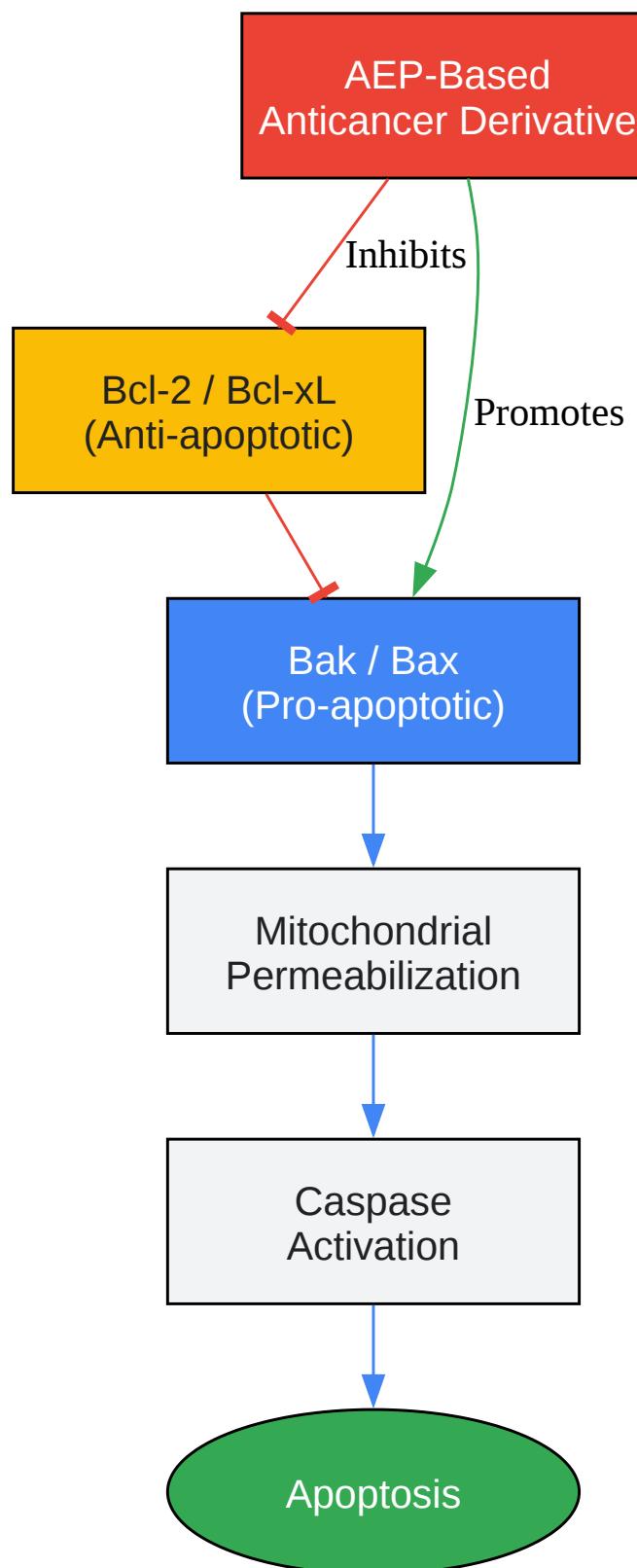
- Activation of SNPs:
  - Disperse 100 mg of silica nanoparticles in 50 mL of anhydrous toluene via sonication for 15 minutes.
  - Add 1 mL of (3-Aminopropyl)triethoxysilane (APTES) to the suspension.
  - Reflux the mixture at 110 °C for 24 hours under a nitrogen atmosphere with constant stirring.
  - Cool the mixture to room temperature, then centrifuge to collect the APTES-functionalized SNPs.
  - Wash the collected nanoparticles sequentially with toluene, ethanol, and deionized water (3 times each) to remove unreacted APTES.
  - Dry the functionalized SNPs under vacuum at 60 °C.

- Conjugation with AEP (via a linker): a. Disperse 50 mg of the dried APTES-SNPs in 25 mL of anhydrous dimethylformamide (DMF). b. In a separate flask, dissolve a bifunctional crosslinker (e.g., succinic anhydride) in DMF. Add this solution dropwise to the SNP suspension and stir at room temperature for 12 hours to form carboxyl-terminated SNPs. c. Wash the carboxylated SNPs with DMF and then a suitable buffer (e.g., MES buffer, pH 6.0). d. Activate the carboxyl groups by adding 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) and N-hydroxysuccinimide (NHS) and stirring for 30 minutes. e. Add an excess of **1-(2-Aminoethyl)piperazine** to the activated SNP suspension. f. Stir the reaction mixture at room temperature for 24 hours.
- Purification and Characterization: a. Centrifuge the AEP-functionalized SNPs and wash thoroughly with deionized water to remove unreacted AEP and coupling agents. b. Dry the final product under vacuum. c. Characterize the surface modification using techniques such as Fourier-Transform Infrared Spectroscopy (FTIR), thermogravimetric analysis (TGA), and zeta potential measurement.

[Click to download full resolution via product page](#)**Caption:** Experimental workflow for nanoparticle functionalization with AEP.

# Biological Activity and Signaling Pathways of AEP Derivatives

While AEP itself has limited direct therapeutic activity, its derivatives exhibit significant biological effects, particularly in oncology.<sup>[21]</sup> Many anticancer piperazine derivatives function by inducing apoptosis (programmed cell death) in cancer cells.<sup>[20]</sup> This is often achieved by modulating key signaling pathways that control cell survival and death, such as the PI3K/AKT/mTOR pathway or by regulating the Bcl-2 family of proteins.<sup>[20][21]</sup>



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**Caption:** Simplified signaling pathway for apoptosis induction by AEP derivatives.

## Conclusion

**1-(2-Aminoethyl)piperazine** is a fundamentally important chemical with a well-characterized molecular structure and a broad range of applications. For researchers in drug discovery and materials science, its true value lies in its role as a versatile building block. The presence of three reactive amine centers provides a rich platform for chemical modification, enabling the synthesis of complex molecules and the functionalization of materials for advanced biomedical applications. A thorough understanding of its properties, spectroscopy, and reaction protocols is crucial for leveraging its full potential in the development of next-generation therapeutics and technologies.

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